

# 2,3-Diethylaniline safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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## Technical Guide: Safety and Handling of 2,3-Diethylaniline

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Safety Data Sheet (SDS) with detailed quantitative toxicological data and specific experimental protocols for **2,3-Diethylaniline** (CAS No. 608-99-1) is not readily available in the public domain. The following guide is a compilation of available data for **2,3-Diethylaniline**, supplemented with general safety and handling procedures for aromatic amines. This information should be used as a guideline and not as a substitute for a substance-specific risk assessment and consultation of a certified safety professional.

## Introduction

**2,3-Diethylaniline** is an aromatic amine, a class of compounds widely used as intermediates in the synthesis of dyes, pharmaceuticals, and other specialty chemicals. Due to the known hazardous properties of many aromatic amines, it is crucial to handle **2,3-Diethylaniline** with appropriate safety precautions. This guide provides a summary of the available safety information, general handling procedures, and representative experimental and logical workflows.

## Quantitative Data

## Physical and Chemical Properties

The following table summarizes the computed physical and chemical properties of **2,3-Diethylaniline**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	PubChem[1]
Molecular Weight	149.23 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	149.120449483 Da	PubChem[1]
Monoisotopic Mass	149.120449483 Da	PubChem[1]
Topological Polar Surface Area	26 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	11	PubChem[1]

## Hazard Identification

Limited hazard information is available specifically for **2,3-Diethylaniline**. The following data is based on information from a chemical supplier.

Hazard Statement	Code	Description	Source
Causes skin irritation	H315	Sigma-Aldrich	
Causes serious eye irritation	H319	Sigma-Aldrich	

Note: Aromatic amines as a class are known to have various toxicological effects, including but not limited to, methemoglobinemia, skin sensitization, and potential carcinogenicity. Given the

lack of specific data for **2,3-Diethylaniline**, it should be handled as a potentially hazardous substance.

## Handling Precautions

The following are general handling precautions for aromatic amines and should be strictly followed when working with **2,3-Diethylaniline**.

- Engineering Controls:
  - Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
  - Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Consult a glove compatibility chart for specific breakthrough times.
  - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, consider additional protective clothing such as an apron or coveralls.
- Hygiene Measures:
  - Avoid contact with skin, eyes, and clothing.
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.
  - Remove contaminated clothing promptly and wash it before reuse.
- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as oxidizing agents and strong acids.
- Spill and Waste Disposal:
  - In case of a spill, evacuate the area and wear appropriate PPE.
  - Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
  - Dispose of waste in accordance with local, state, and federal regulations.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **2,3-Diethylaniline** are not available. The following is a generalized workflow for assessing the skin irritation potential of a chemical, a known hazard of this compound.

Caption: General workflow for assessing skin irritation potential.

## Mandatory Visualizations

### Signaling Pathway (Hypothetical)

As no specific signaling pathways related to the toxicity of **2,3-Diethylaniline** have been documented, a hypothetical pathway illustrating a common mechanism of toxicity for aromatic amines (Methemoglobinemia) is presented below.

Caption: Hypothetical pathway of aromatic amine-induced methemoglobinemia.

## Experimental Workflow: Safe Handling Protocol

The following diagram illustrates a logical workflow for the safe handling of a potentially hazardous chemical like **2,3-Diethylaniline** in a laboratory setting.

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## References

- 1. 2,3-Diethylaniline | C<sub>10</sub>H<sub>15</sub>N | CID 18362470 - PubChem [pubchem.ncbi.nlm.nih.gov]
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